Technical Guide: Nonyltrimethylammonium Cation Interaction with Lipid Bilayers

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Compound of Interest

Compound Name:	*Nonyltrimethylammonium*
CAS No.:	*35819-23-9*
Cat. No.:	*B1210114*

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Executive Summary

This technical guide analyzes the interaction between the **Nonyltrimethylammonium** (C9-TMA) cation and lipid bilayers. Unlike its longer-chain homologs (e.g., Cetyltrimethylammonium/CTAB) which act primarily as lytic detergents, C9-TMA occupies a unique "intermediate" thermodynamic niche. Its nonyl (9-carbon) tail is sufficiently hydrophobic to anchor into the membrane interface but too short to span the bilayer or stabilize a lamellar phase, leading to significant hydrophobic mismatch.

This guide details the physicochemical mechanism of C9-TMA insertion, its utility as a transient permeation enhancer, and the specific experimental and computational protocols required to quantify its membrane-disruptive potential.

Physicochemical Basis: The "Intermediate" Surfactant

The C9-TMA cation (

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) functions as a cationic surfactant. Its behavior is governed by the Critical Packing Parameter (CPP) and the Hydrophobic Effect.

Structural Properties[1]

- Headgroup: Quaternary ammonium (permanently charged,

). Interacts electrostatically with anionic phosphate groups of phospholipids.
- Tail: Nonyl chain (

).
  - Comparison: Shorter than typical lipid acyl chains (C14-C18).
  - Consequence: When C9-TMA inserts, it creates a "void" volume deep in the bilayer, inducing negative curvature and bilayer thinning.

Thermodynamic Positioning

C9-TMA exhibits a high Critical Micelle Concentration (CMC) compared to C12- or C16-TMA. This allows it to exist as a monomer at higher concentrations, facilitating rapid exchange kinetics between the aqueous phase and the membrane.

Parameter	Value / Trend	Implication
CMC	~60–90 mM (Est.)	High monomer solubility; acts as a solute before acting as a detergent.
Partition Coefficient ( )	–	Moderate affinity. Binding is driven by entropy (water release from tail).
Bilayer Effect	Thinning / Disorder	Reduces the phase transition temperature ( ) of lipids.

Mechanistic Interaction Profile

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The interaction follows a three-stage kinetic model: Adsorption

Insertion

Defect Formation.

Stage 1: Electrostatic Adsorption

The cationic headgroup is attracted to the zwitterionic (dipolar) or anionic surface of the lipid bilayer. This process is described by the Gouy-Chapman-Stern theory.

- Key Factor: Ionic strength.[1][2] High salt concentrations screen this attraction, reducing the initial binding rate.

Stage 2: Hydrophobic Insertion & Mismatch

Once adsorbed, the nonyl tail inserts into the hydrophobic core.

- The Mismatch: The C9 tail is

  1.2 nm long, whereas a typical palmitoyl (C16) lipid tail is

  2.0 nm.

- Result: To prevent void formation, surrounding lipids disorder their chains (trans-to-gauche isomerizations), causing the membrane to thin and expand laterally.

Stage 3: Pore Formation (Toroidal Pores)

At critical mole fractions, the accumulated curvature stress is relieved by the formation of transient toroidal pores, where the monolayer bends continuously to connect the inner and outer leaflets. This allows leakage of small molecules (e.g., calcein) without complete solubilization of the vesicle.

Visualization of Interaction Pathway

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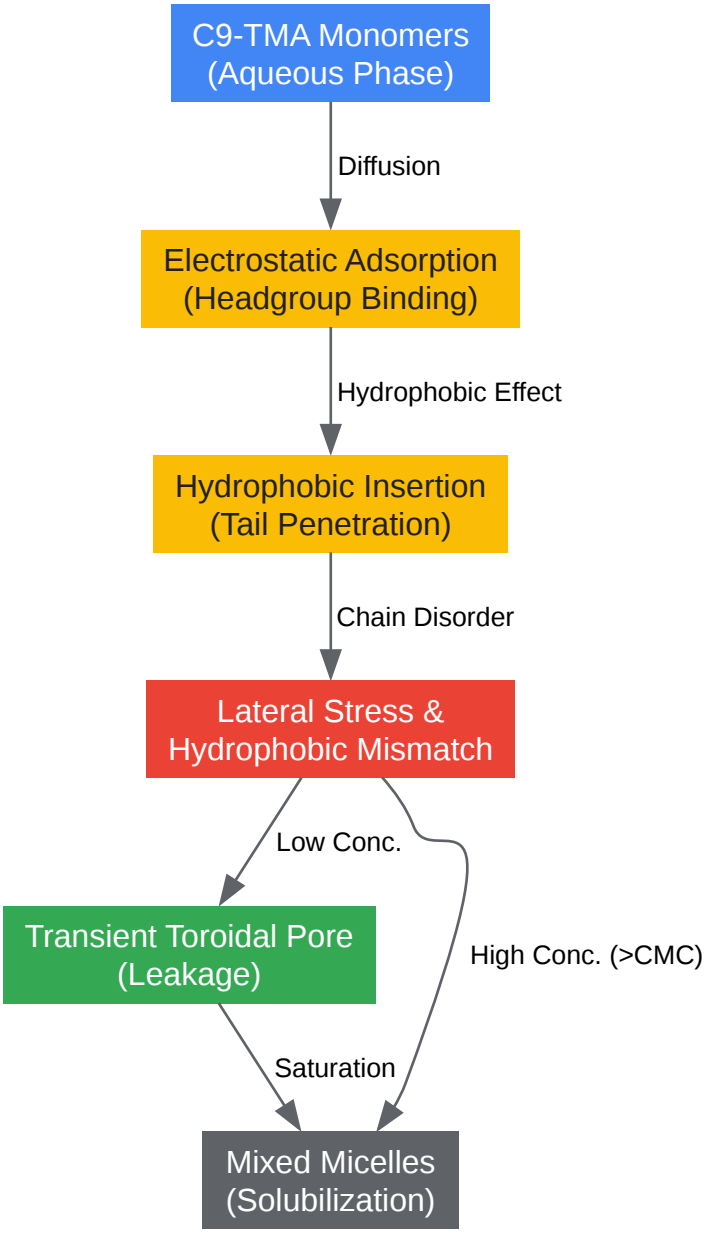

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Figure 1: Kinetic pathway of C9-TMA interaction with lipid bilayers. Note the bifurcation between pore formation (permeability) and micellization (lysis).

Experimental Workflows

Protocol A: High-Sensitivity Isothermal Titration Calorimetry (ITC)

ITC is the gold standard for determining the partition coefficient (

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) and enthalpy of binding (

).

Objective: Quantify the thermodynamics of C9-TMA binding to POPC (1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine) LUVs (Large Unilamellar Vesicles).

Step-by-Step Methodology:

- Preparation:
  - Cell: Load 10 mM C9-TMA (below CMC) in HEPES buffer (pH 7.4).
  - Syringe: Load 20 mM POPC LUVs (100 nm extruded).
  - Note: Titrating lipid into surfactant (demicellization protocol) is preferred for determining partition coefficients of surfactants with high CMCs.
- Execution:
  - Perform 20 injections of 2 µL each at 25°C.
  - Set stirring speed to 300 rpm to ensure rapid mixing without foaming.
- Data Analysis:
  - Integrate heat peaks.
  - Fit data to a Surface Partition Equilibrium model (not a simple 1:1 binding model).
  - Equation:

    , where

    is the mole ratio of bound surfactant to lipid.

Protocol B: Calcein Leakage Assay

Used to measure membrane permeabilization kinetics.

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Objective: Determine the concentration of C9-TMA required to induce 50% leakage (

) in 1 hour.

Step-by-Step Methodology:

- Liposome Encapsulation:
  - Hydrate a lipid film (e.g., DOPC) with 70 mM Calcein (self-quenching concentration).
  - Extrude through 100 nm polycarbonate filters (11 passes).
- Purification:
  - Pass the vesicle suspension through a Sephadex G-50 size-exclusion column to remove unencapsulated calcein.
  - Elute with iso-osmotic buffer (to prevent osmotic burst).
- Assay:
  - Place 2 mL of lipid suspension (final lipid conc. 100 µM) in a fluorometer cuvette.
  - Excitation: 490 nm | Emission: 520 nm.
  - Establish baseline fluorescence (

).
  - Inject C9-TMA aliquot. Measure fluorescence over time (

).
  - At end of run, add 0.1% Triton X-100 to lyse all vesicles and obtain maximum fluorescence (

).
- Calculation:

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Visualization of Experimental Logic:



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Figure 2: Workflow for Calcein Leakage Assay, ensuring separation of encapsulated vs. free dye.

Computational Modeling (MD Simulations)

To validate experimental results, Molecular Dynamics (MD) simulations are essential.

System Setup for C9-TMA

- Force Field: CHARMM36 (lipids) + CGenFF (for the **nonyltrimethylammonium** ligand).
- Water Model: TIP3P.
- Electrostatics:Particle Mesh Ewald (PME) is mandatory.
  - Critical Note: Truncation of electrostatic interactions (cut-offs) leads to severe artifacts in cationic surfactant simulations, often underestimating the area per lipid.

Key Simulation Metrics

Metric	Expected Change with C9-TMA	Physical Meaning
Area Per Lipid (APL)	Increase	Lateral expansion due to surfactant insertion.
Deuterium Order Parameter ( )	Decrease	Loss of chain order; "melting" of the bilayer.
Electron Density Profile	Thinning ( )	Reduction in headgroup-to-headgroup distance.

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Applications in Drug Development

C9-TMA is rarely used as a standalone drug but serves as a model for Permeation Enhancers.

- Transdermal Delivery: The C9 chain is effective at disrupting the stratum corneum lipid packing without causing the severe irritation associated with C12/C14 surfactants.
- Gene Delivery: Cationic lipids are used to complex DNA (Lipoplexes). C9-TMA can act as a "helper" lipid to destabilize endosomal membranes, facilitating the release of genetic payload into the cytoplasm.

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